

Unveiling the Molecular Profile of cis-3-Hexenyl Isovalerate

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Compound of Interest		
Compound Name:	cis-3-Hexenyl isovalerate	
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A comprehensive analysis of the chemical and physical properties of **cis-3-Hexenyl isovalerate**, a significant compound in flavor and fragrance research.

Core Data Summary

cis-3-Hexenyl isovalerate, a key ester in the fragrance and flavor industries, possesses a distinct chemical identity defined by its molecular formula and weight. This technical guide consolidates the fundamental quantitative data for this compound, providing a foundational resource for researchers and drug development professionals.

Property	Value	Source
Molecular Formula	C11H20O2	[1][2][3][4][5]
Molecular Weight	184.28 g/mol	[3][5]
Alternate Molecular Weight	184.2753 g/mol	[6]
Alternate Molecular Weight	184.27 g/mol	[1][4]
Alternate Molecular Weight	184 g/mol	[2]
CAS Registry Number	35154-45-1	[1][2][6]

Experimental Protocols: A Methodological Overview



The characterization and application of **cis-3-Hexenyl isovalerate** rely on a suite of established experimental protocols. While specific experimental details can vary, the following outlines the general methodologies employed in its study.

Synthesis:

The industrial synthesis of **cis-3-Hexenyl isovalerate** is typically achieved through the esterification of cis-3-hexenol with isovaleric acid. This reaction is commonly catalyzed by a strong acid, such as sulfuric acid, and driven to completion by the removal of water, often through azeotropic distillation.

Workflow for Synthesis and Purification:



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Caption: A generalized workflow for the synthesis and purification of **cis-3-Hexenyl isovalerate**.

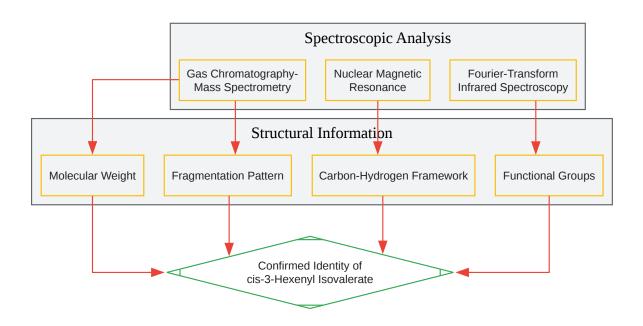
Analytical Characterization:

The identity and purity of **cis-3-Hexenyl isovalerate** are confirmed using a variety of analytical techniques:

- Gas Chromatography-Mass Spectrometry (GC-MS): This is the primary method for
 identifying and quantifying cis-3-Hexenyl isovalerate. The gas chromatograph separates
 the compound from any impurities, and the mass spectrometer provides a unique
 fragmentation pattern that confirms its molecular structure.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy are used to elucidate the detailed molecular structure of the compound, confirming the positions of protons and carbon atoms.
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR is employed to identify the functional groups present in the molecule, notably the characteristic ester carbonyl (C=O) stretch.



Logical Relationship of Analytical Data:



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Caption: The relationship between analytical techniques and the structural information derived to confirm the compound's identity.

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